

Prudent Disposal of 4-Hydroxyphenylpropionylglycine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 4-Hydroxyphenylpropionylglycine

Cat. No.: B3425086

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Disclaimer: No specific Safety Data Sheet (SDS) for **4-Hydroxyphenylpropionylglycine** was located. The following guidance is based on the safety profiles of structurally similar compounds, including N-(4-hydroxyphenyl)glycine and 3-(p-Hydroxyphenyl)propiononitrile. Researchers must conduct a thorough risk assessment and consult with their institution's Environmental Health and Safety (EHS) department before handling or disposing of this chemical.

This document provides essential safety and logistical information for the proper disposal of **4-Hydroxyphenylpropionylglycine**, designed for researchers, scientists, and drug development professionals. The procedures outlined below are intended to ensure the safe handling and disposal of this compound in a laboratory setting.

I. Personal Protective Equipment (PPE) and Handling

Before handling **4-Hydroxyphenylpropionylglycine**, it is imperative to wear appropriate personal protective equipment to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment:

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator is recommended.

Handling Precautions:

- Avoid contact with skin and eyes.[\[1\]](#)
- Do not breathe dust or fumes.
- Wash hands thoroughly after handling.[\[1\]](#)
- Use only in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)

II. Spill Management and First Aid

In the event of a spill or accidental exposure, immediate action is crucial.

Spill Cleanup Procedures:

- Evacuate: Clear the area of all non-essential personnel.
- Ventilate: Ensure adequate ventilation.
- Contain: For solid spills, carefully sweep up the material to avoid dust formation and place it into a suitable, labeled container for disposal.[\[1\]](#)
- Decontaminate: Clean the spill area with a suitable solvent or detergent and wipe dry.
- Dispose: Dispose of contaminated materials as hazardous waste.

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention. [1]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. Seek medical attention if irritation persists. [1]
Inhalation	Move to fresh air. If not breathing, give artificial respiration. Seek medical attention. [1]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Seek medical attention.

III. Disposal Procedures

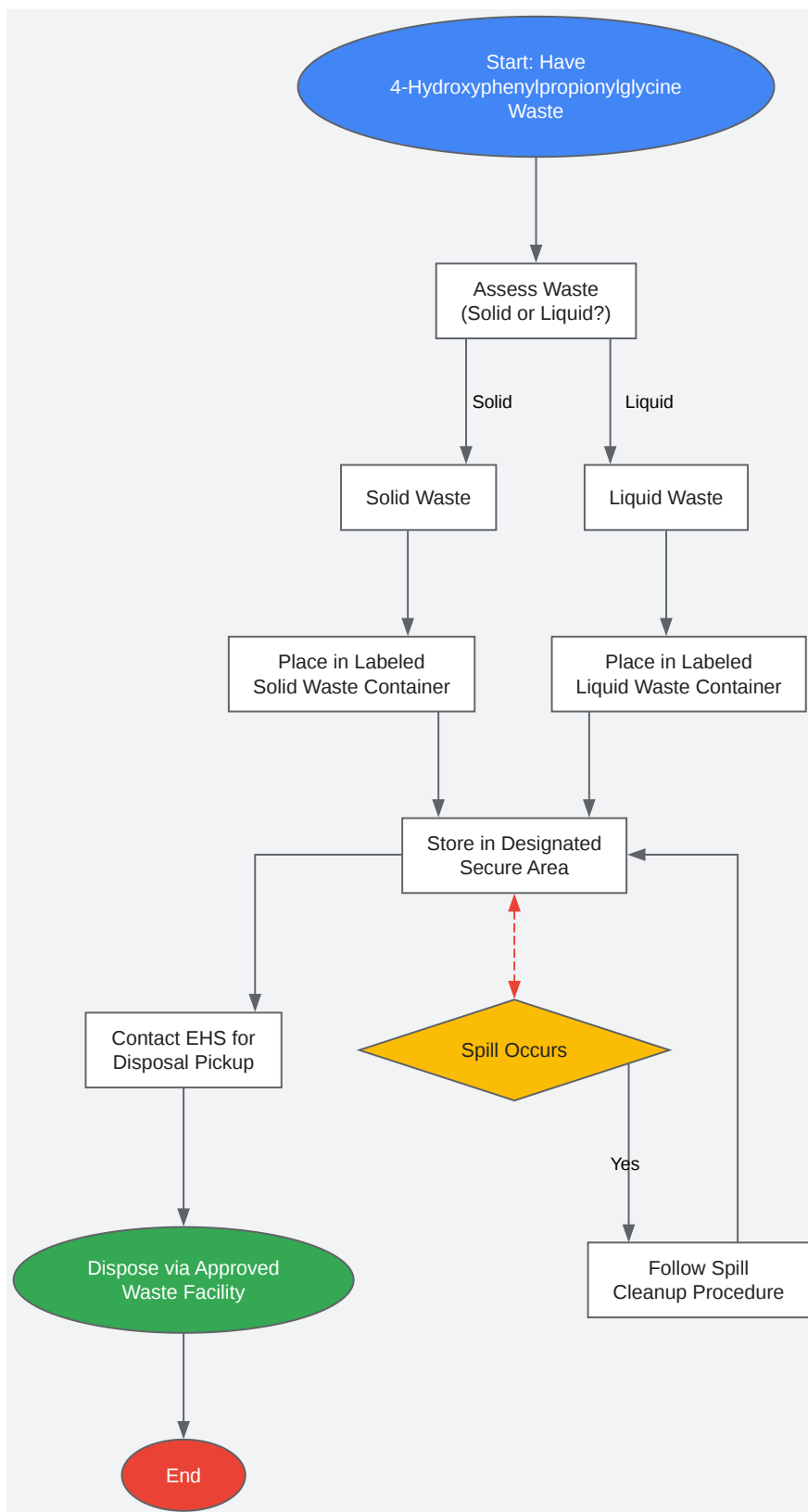
Proper disposal of **4-Hydroxyphenylpropionylglycine** is critical to prevent environmental contamination and ensure regulatory compliance. Do not allow this chemical to enter the environment.

Step-by-Step Disposal Protocol:

- Waste Identification:
 - Characterize the waste stream. **4-Hydroxyphenylpropionylglycine** waste may be classified as chemical waste. Consult your institution's EHS department for specific waste classification.
- Waste Segregation:
 - Segregate **4-Hydroxyphenylpropionylglycine** waste from other laboratory waste streams.

- Keep solid and liquid waste in separate, compatible containers.
- Containerization and Labeling:
 - Use a dedicated, leak-proof, and clearly labeled waste container.
 - The label should include:
 - "Hazardous Waste"
 - The full chemical name: "**4-Hydroxyphenylpropionylglycine**"
 - Associated hazards (e.g., "Irritant")
 - Accumulation start date
- Storage:
 - Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
 - Keep the container tightly closed.[\[1\]](#)
- Final Disposal:
 - Dispose of the contents and container to an approved waste disposal plant.[\[1\]](#)
 - Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
 - Never dispose of **4-Hydroxyphenylpropionylglycine** down the drain or in the regular trash.

IV. Disposal Workflow



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Caption: Disposal workflow for **4-Hydroxyphenylpropionylglycine**.

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References

- 1. fishersci.com [fishersci.com]
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